

In-Depth Technical Guide to the Safe Handling of 1,3-Dimethylpyrazole

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Compound of Interest

Compound Name: 1,3-Dimethylpyrazole

Cat. No.: B029720

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,3-Dimethylpyrazole** (CAS No. 694-48-4), a heterocyclic organic compound used in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

1,3-Dimethylpyrazole is a flammable liquid and vapor that requires careful handling to prevent ignition and exposure.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₅ H ₈ N ₂	[2] [3]
Molecular Weight	96.13 g/mol	[2]
Appearance	Colorless to light orange/yellow/green clear liquid	
Odor	Faint, characteristic	
Boiling Point	138 - 140.2 °C	
Flash Point	38.6 °C	
Density	0.98 g/cm ³	
Vapor Pressure	7.74 mmHg at 25°C	
Solubility	Moderately soluble in ethanol, acetone, and dimethylformamide. Limited solubility in water.	

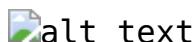
Hazard Identification and Classification

1,3-Dimethylpyrazole is classified as a hazardous substance with the following GHS classifications:

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:



Toxicological Data

Specific quantitative toxicological data such as LD50 and LC50 values for **1,3-Dimethylpyrazole** (CAS 694-48-4) are not readily available in the consulted resources. Safety data sheets for this compound often state "no data available" for acute toxicity. Therefore, it should be handled with the assumption that it is potentially harmful if swallowed, inhaled, or in contact with skin.

Exposure Route	Toxicity Value	Species	Finding
Oral	No data available		
Dermal	No data available		
Inhalation	No data available		

Occupational Exposure Limits

Occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have not been established for **1,3-Dimethylpyrazole**. Therefore, exposure should be minimized to the lowest achievable level.

Flammability and Firefighting

1,3-Dimethylpyrazole is a flammable liquid and vapor. Vapors can form explosive mixtures with air.

Parameter	Value
Flash Point	38.6 °C
Lower Explosion Limit (LEL)	No data available
Upper Explosion Limit (UEL)	No data available
Autoignition Temperature	No data available

Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.

Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

Firefighting Procedures:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.
- Move containers from the fire area if it can be done without risk.
- Use water spray to cool unopened containers.

Experimental Protocols for Safe Handling and Storage

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **1,3-Dimethylpyrazole**:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection:
 - Wear chemically resistant gloves (e.g., nitrile rubber).
 - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.
- Ground and bond containers when transferring material to prevent static discharge.
- Wash hands thoroughly after handling.

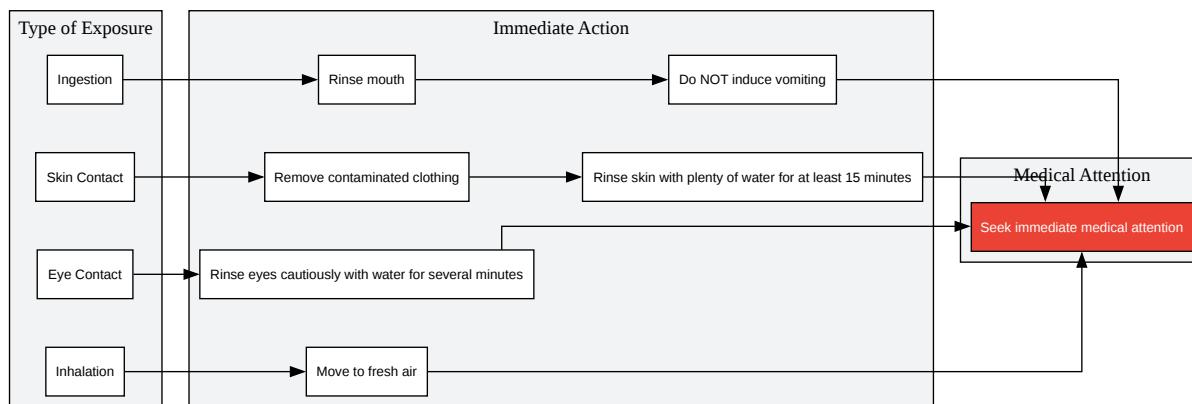
Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a flammable liquids storage cabinet.

Emergency Procedures

First Aid Measures

A logical workflow for first aid is presented below.



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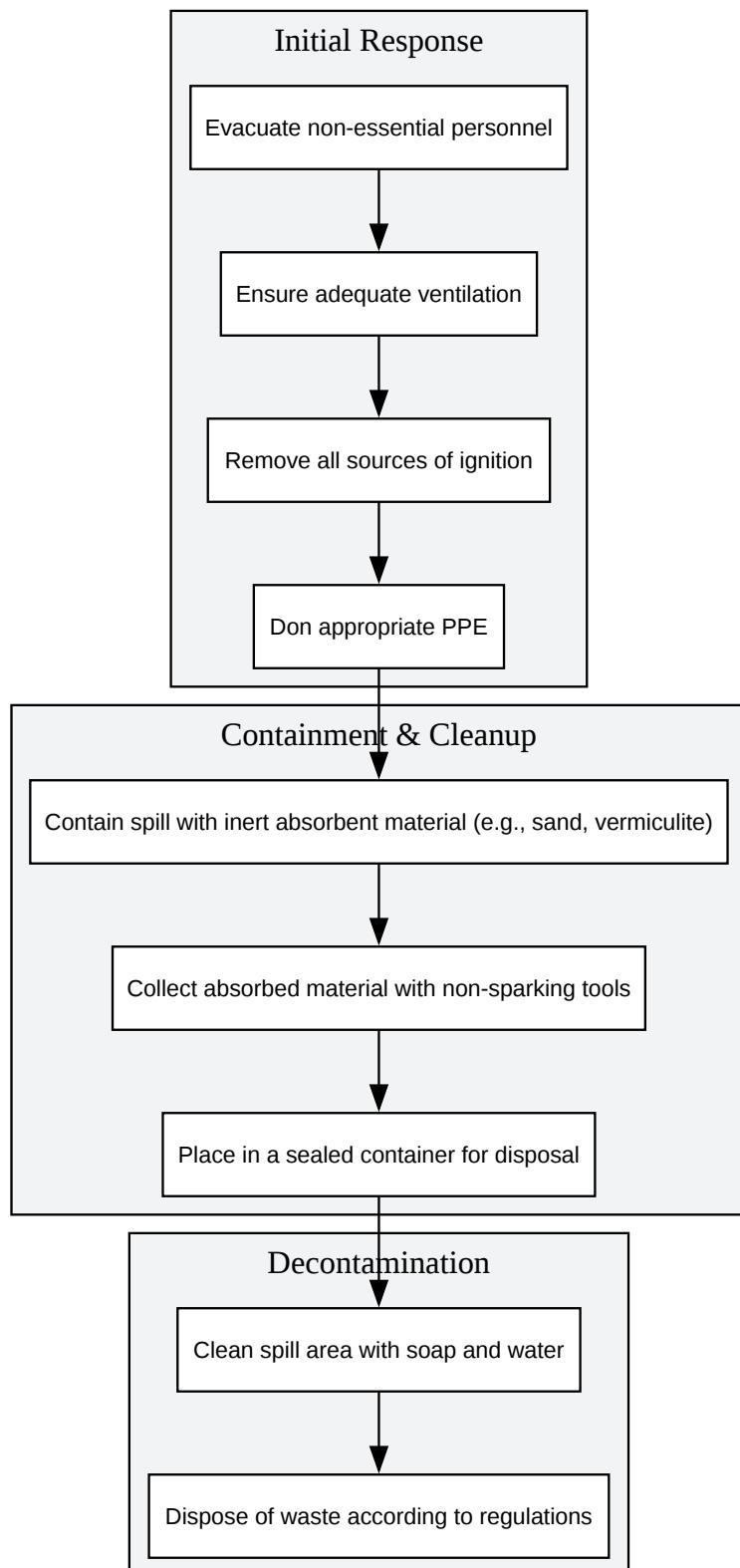
Caption: First aid procedures for **1,3-Dimethylpyrazole** exposure.

Detailed First Aid Protocols:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Cleanup Protocol

A detailed workflow for cleaning up a **1,3-Dimethylpyrazole** spill is provided below.



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Caption: Spill cleanup workflow for **1,3-Dimethylpyrazole**.

Detailed Spill Cleanup Methodology:

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated, preferably within a fume hood, to dissipate flammable vapors.
- **Eliminate Ignition Sources:** Remove all sources of ignition, including open flames, sparks, and hot surfaces.
- **Don PPE:** Put on the appropriate personal protective equipment, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. If the spill is large or in a confined space, a respirator may be necessary.
- **Contain the Spill:** For small spills, use an inert absorbent material such as sand, vermiculite, or a commercial sorbent pad to contain the liquid.
- **Absorb and Collect:** Carefully apply the absorbent material over the spill, working from the outside in. Once the liquid is fully absorbed, use non-sparking tools to collect the material.
- **Containerize Waste:** Place the absorbed material and any contaminated items into a clearly labeled, sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with soap and water.
- **Dispose of Waste:** Dispose of the hazardous waste in accordance with local, state, and federal regulations.

Disposal Considerations

Dispose of **1,3-Dimethylpyrazole** and any contaminated materials as hazardous waste. Follow all applicable local, state, and federal regulations for the disposal of flammable and hazardous chemicals. Do not dispose of down the drain or in regular trash.

This technical guide is intended to provide comprehensive safety and handling information. Always consult the most current Safety Data Sheet (SDS) for **1,3-Dimethylpyrazole** before use and ensure that all laboratory personnel are trained on its proper handling and emergency procedures.

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References

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